

An In-depth Technical Guide to Tri-tert-butylphosphine

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Compound of Interest

Compound Name: *Tri-tert-butylphosphine*

Cat. No.: *B079228*

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This guide provides core technical data on **tri-tert-butylphosphine**, a crucial organophosphorus compound in modern chemistry. Its unique steric and electronic properties make it a highly effective ligand in various catalytic reactions.

Core Properties of Tri-tert-butylphosphine

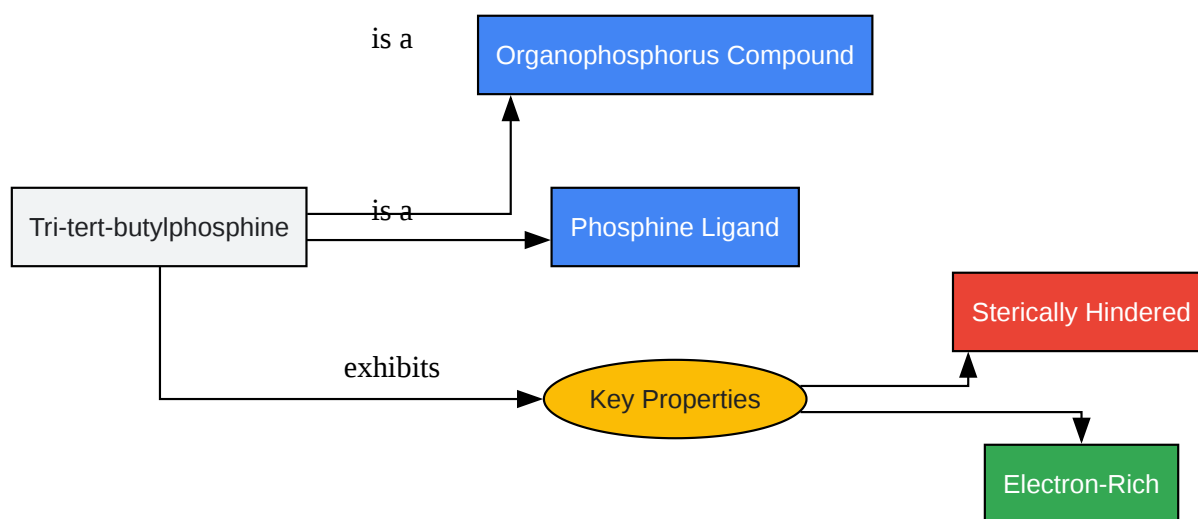
Tri-tert-butylphosphine is a highly sought-after reagent in organic synthesis, particularly as a ligand in catalysis.^[1] Its chemical formula is C₁₂H₂₇P, and it is also represented as [(CH₃)₃C]₃P or (t-C₄H₉)₃P.^{[2][3][4][5]} The molecular weight of this compound is 202.32 g/mol.^{[2][3][4][5][6]}

The table below summarizes the key quantitative data for **tri-tert-butylphosphine**.

Property	Value	References
Molecular Formula	C ₁₂ H ₂₇ P	^{[2][4][5][6]}
Linear Formula	[(CH ₃) ₃ C] ₃ P	^{[2][3]}
Molecular Weight	202.32 g/mol	^{[2][3][4][5][6]}

Structural and Chemical Characteristics

Tri-tert-butylphosphine is characterized by a central phosphorus atom bonded to three bulky tert-butyl groups.[1] This structure imparts significant steric hindrance, a key feature influencing its catalytic activity.[1][7] Furthermore, the tert-butyl groups are strong electron donors, which increases the electron density on the phosphorus atom, making it a highly electron-rich phosphine.[1][7] This combination of steric bulk and electron-richness enhances its reactivity and effectiveness as a ligand in various chemical transformations.[1]



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Caption: Logical relationship of **Tri-tert-butylphosphine**.

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